

Personal protective equipment for handling

BMS-986122

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **BMS-986122**

Cat. No.: **B1667243**

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Essential Safety and Handling Guide for BMS-986122

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling the μ -opioid receptor positive allosteric modulator, **BMS-986122**. As a potent, biologically active research compound, it necessitates careful handling to ensure personnel safety and experimental integrity. The following guidance is based on available safety data and general best practices for handling potent small molecules in a laboratory setting.

Personal Protective Equipment (PPE)

A multi-layered approach to Personal Protective Equipment (PPE) is mandatory when working with **BMS-986122** to prevent exposure through inhalation, skin, and eye contact. The required level of PPE varies depending on the specific laboratory activity.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator. Gloves: Double-gloving with nitrile gloves. Eye Protection: Chemical splash goggles. Lab Coat: Disposable or dedicated non-absorbent lab coat. Ventilation: Certified chemical fume hood or powder containment hood.
Solution Preparation and Handling	Gloves: Double-gloving with nitrile gloves. Eye Protection: Chemical splash goggles or face shield. Lab Coat: Standard laboratory coat. Ventilation: Chemical fume hood.
In Vitro and Cell-Based Assays	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat. Containment: Class II biological safety cabinet for cell culture work.

Operational Plan: Step-by-Step Handling Procedures

A clear and concise operational plan is critical for the safe management of **BMS-986122** within the laboratory.

Compound Receipt and Storage

- Inspect: Upon receipt, visually inspect the package for any signs of damage or leakage.
- Log: Document the receipt, quantity, and storage location in the laboratory's chemical inventory.
- Storage: Store the compound in a dry, dark place at 2-8°C for short-term storage and -20°C for long-term storage, as recommended by suppliers.

Preparation of Stock Solutions

- Solubility: **BMS-986122** is soluble in DMSO.
- Procedure:
 - Ensure all necessary PPE is worn correctly.
 - Conduct all solution preparation within a certified chemical fume hood.
 - Use dedicated spatulas and glassware to avoid cross-contamination.
 - If preparing a stock solution in DMSO, add the solvent to the vial containing the powdered compound slowly to avoid splashing.
 - Cap the vial securely and vortex until the solid is completely dissolved.

General Handling Practices

- Work Area: Designate a specific area for handling **BMS-986122** and clearly label it.
- Hand Washing: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.
- Avoid Contamination: Use dedicated equipment. If not possible, decontaminate equipment thoroughly after use.

Disposal Plan

Proper disposal of **BMS-986122** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- Waste Segregation: All disposable materials that have come into contact with **BMS-986122**, including pipette tips, tubes, gloves, and lab coats, should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions containing **BMS-986122** should be collected in a designated hazardous liquid waste container. Do not pour down the drain.

- Disposal Compliance: All waste must be disposed of in accordance with local, state, and federal regulations for chemical waste. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures.

Hazard Information and First Aid

Based on available safety data, **BMS-986122** is classified with the GHS07 pictogram, indicating it can cause skin and eye irritation.

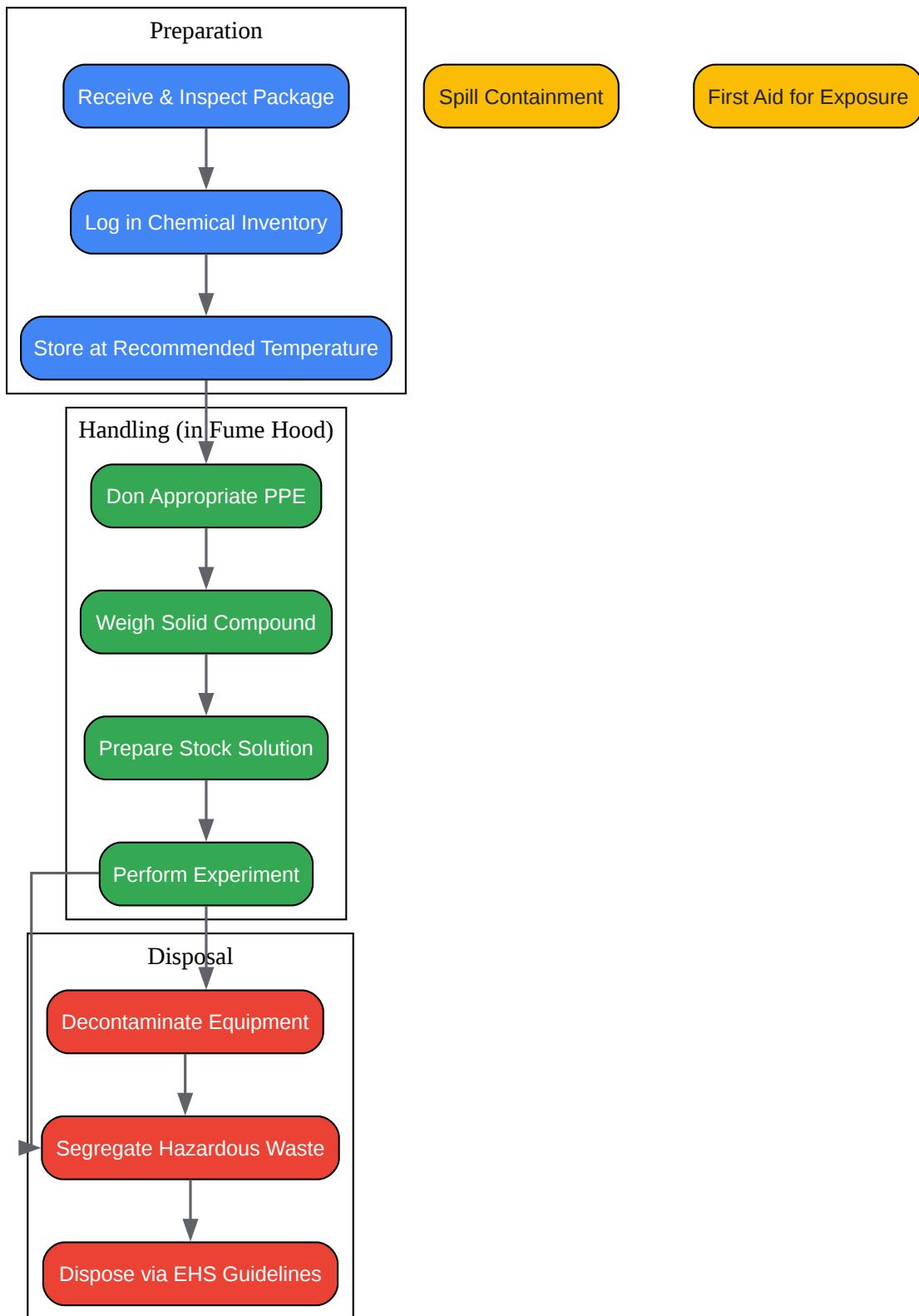
- Hazard Statements: H319: Causes serious eye irritation.
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - P337+P313: If eye irritation persists: Get medical advice/attention.

In case of exposure, follow these first aid measures immediately:

- Eye Contact: Flush with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **BMS-986122** in a research laboratory.



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Caption: Workflow for the safe handling of **BMS-986122**.

Disclaimer: This information is intended for guidance in a research setting and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the official SDS provided by the manufacturer before handling any chemical and adhere to your institution's specific safety protocols.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com